

# 5-Hydrazinyl-2-methylpyridine CAS number and molecular weight

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## Compound of Interest

Compound Name: 5-Hydrazinyl-2-methylpyridine

Cat. No.: B172582

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## An In-depth Technical Guide to 2-Hydrazinyl-5-methylpyridine

An important note on nomenclature: This technical guide focuses on the compound 2-Hydrazinyl-5-methylpyridine. Initial searches for "**5-Hydrazinyl-2-methylpyridine**" yielded limited and ambiguous results. However, substantial data is available for its structural isomer, 2-Hydrazinyl-5-methylpyridine (CAS No: 4931-01-5), which is detailed herein. It is crucial for researchers to verify the specific isomer relevant to their work.

This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and known applications of 2-Hydrazinyl-5-methylpyridine, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Data

Below is a summary of the key chemical identifiers and properties for 2-Hydrazinyl-5-methylpyridine and its hydrochloride salt.

Identifier	Value	Reference
IUPAC Name	(5-methyl-2-pyridinyl)hydrazine	[1]
CAS Number	4931-01-5	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>9</sub> N <sub>3</sub>	[1][3]
Molecular Weight	123.16 g/mol	[1][2][3]
Synonyms	5-Methyl-2-pyridylhydrazine, 2-Hydrazino-5-methylpyridine	[1][3]

Physical Property	Value	Reference
Melting Point	67-68°C	[3]
Boiling Point	241°C	[3]
Density	1.16 g/cm <sup>3</sup>	[3]
Flash Point	99°C	[3]
Form	Solid	[3]
Color	Orange to Dark Red	[3]
Solubility	DMSO (Slightly), Methanol (Slightly)	[3]

Hydrochloride Salt Data	Value	Reference
CAS Number	1375477-15-8	[4][5]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> ClN <sub>3</sub>	[4][5]
Molecular Weight	159.6167 g/mol	[4]

## Experimental Protocols

Synthesis of 2-Hydrazinyl-5-methylpyridine from 2-Chloro-5-methylpyridine[3]

This protocol details a common method for the synthesis of 2-Hydrazinyl-5-methylpyridine.

#### Materials:

- 2-Chloro-5-methylpyridine (1.0 g, 7.8 mmol)
- Hydrazine hydrate (5.7 mL, 5.9 g, 117.6 mmol)
- Dichloromethane
- Ethylene glycol monoethyl ether

#### Procedure:

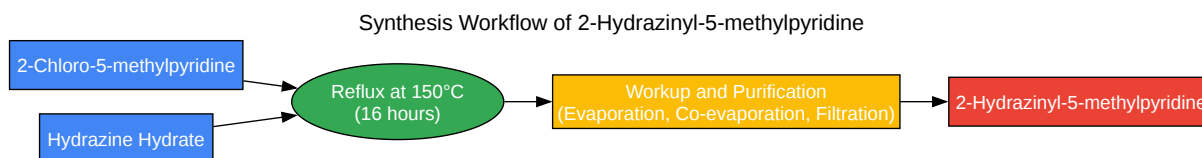
- A mixture of 2-chloro-5-methylpyridine and hydrazine hydrate is refluxed and stirred for 16 hours in an oil bath set at 150°C.
- Upon completion, the reaction mixture is cooled to room temperature.
- The mixture is then concentrated using a rotary evaporator.
- The resulting residue is co-evaporated with 10 mL of ethylene glycol monoethyl ether, a process that is repeated three times to remove residual hydrazine hydrate.
- The final residue is dissolved in dichloromethane.
- Any precipitate is removed by filtration.
- The filtrate is concentrated under reduced pressure to yield the final product.

Yield: 644 mg (67% yield)

Analysis: The product can be analyzed by LC-MS. In one instance, the retention time was 0.35 min, and the mass spectrum (ESI positive ion mode) showed  $m/z = 124$   $[M + H]^+$ .<sup>[3]</sup>

## Logical Workflow of Synthesis

The synthesis of 2-Hydrazinyl-5-methylpyridine follows a clear nucleophilic aromatic substitution pathway.



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## References

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- 4. 2-Hydrazino-5-methyl-pyridine HCl | CymitQuimica [cymitquimica.com]
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